

An In-depth Technical Guide to Acryloxymethyltrimethylsilane

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Compound of Interest

Compound Name: *Acryloxymethyltrimethylsilane*

CAS No.: *67186-35-0*

Cat. No.: *B1590964*

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Introduction: Bridging Organic and Inorganic Domains

Acryloxymethyltrimethylsilane (CAS No. 67186-35-0), a bifunctional monomer, represents a pivotal molecular architecture in materials science. It uniquely combines the reactive properties of an acrylate group, amenable to polymerization, with the inorganic character of a trimethylsilyl moiety. This structure positions it as a versatile building block for the synthesis of advanced polymers and as a powerful coupling agent for creating robust organic-inorganic hybrid materials. Its ability to impart desirable properties such as enhanced adhesion, weather resistance, and controlled surface characteristics makes it a compound of significant interest for researchers in coatings, adhesives, microelectronics, and advanced composites. This guide provides a comprehensive technical overview of its synthesis, properties, reactivity, and applications for professionals in research and development.

Section 1: Core Physicochemical Properties

The physical and chemical characteristics of **Acryloxymethyltrimethylsilane** are fundamental to its handling, reactivity, and application. These properties are summarized in the table below.

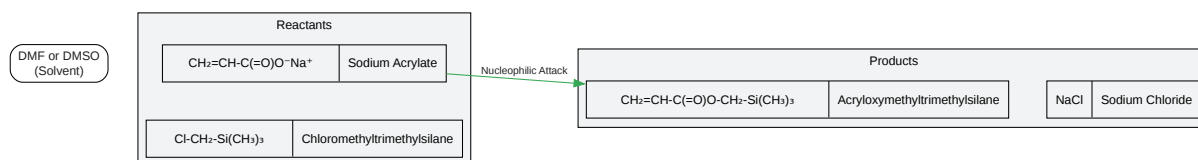
Property	Value	Reference(s)
CAS Number	67186-35-0	[1][2]
Molecular Formula	C ₇ H ₁₄ O ₂ Si	[1][2]
Molecular Weight	158.27 g/mol	[1][2]
Synonyms	(Trimethylsilyl)methyl acrylate, Acryloxymethyl silyl ether	[1]
Appearance	Colorless Liquid	[3]
Density	0.9 ± 0.1 g/cm ³	[1]
Boiling Point	161.9 ± 23.0 °C at 760 mmHg	[1]
Flash Point	42.9 ± 14.2 °C	[1]
Refractive Index (n _D ²⁰)	1.415	[1]
Vapor Pressure	2.2 ± 0.3 mmHg at 25°C	[1]

Section 2: Synthesis Pathway and Experimental Protocol

The synthesis of **Acryloxymethyltrimethylsilane** can be efficiently achieved via a nucleophilic substitution reaction, a variant of the Williamson ether synthesis, by reacting an acrylate salt with a halomethyl-functionalized silane. This method is advantageous due to its high efficiency and relatively mild reaction conditions.

Proposed Synthesis Mechanism

The core of the synthesis involves the reaction of sodium acrylate with chloromethyltrimethylsilane. The acrylate anion acts as a nucleophile, attacking the electrophilic methylene carbon of chloromethyltrimethylsilane and displacing the chloride leaving group to form the desired ester linkage.



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Caption: Proposed synthesis of **Acryloxymethyltrimethylsilane**.

Detailed Experimental Protocol

This protocol describes a lab-scale synthesis. The causality behind using a polar aprotic solvent like DMF is to effectively solvate the sodium cation, thereby enhancing the nucleophilicity of the acrylate anion.[4][5]

Materials:

- Sodium Acrylate (1.0 eq)
- Chloromethyltrimethylsilane (1.1 eq)
- N,N-Dimethylformamide (DMF), anhydrous
- Hydroquinone (inhibitor, ~200 ppm)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate

Procedure:

- **Reaction Setup:** To a dry, three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a nitrogen inlet, add sodium acrylate and a catalytic amount of hydroquinone.
- **Solvent Addition:** Add anhydrous DMF to the flask to create a slurry.
- **Initiation:** Begin vigorous stirring under a nitrogen atmosphere and cool the flask in an ice-water bath.
- **Reagent Addition:** Slowly add chloromethyltrimethylsilane dropwise to the stirred slurry over 30 minutes, maintaining the temperature below 10°C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Let the reaction proceed for 12-18 hours. The progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Quench the reaction by pouring the mixture into an equal volume of cold water.
- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract three times with diethyl ether.
- **Washing:** Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate solution and then with brine. This removes any unreacted acidic impurities and salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is then purified by vacuum distillation to yield pure **Acryloxymethyltrimethylsilane**.

Section 3: Spectroscopic Characterization

Spectroscopic analysis is crucial for confirming the structure and purity of the synthesized molecule.

Predicted ^1H NMR Spectrum

The proton NMR spectrum provides unambiguous structural confirmation. Tetramethylsilane (TMS) is often used as a reference standard in NMR spectroscopy.[6]

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~ 6.4	dd	1H	=CH (trans to C=O)	Vinyl proton deshielded by the carbonyl group.
~ 6.1	dd	1H	=CH ₂	Central vinyl proton.
~ 5.8	dd	1H	=CH (cis to C=O)	Vinyl proton.
~ 3.8	s	2H	-O-CH ₂ -Si	Methylene protons adjacent to the ester oxygen and silicon.
~ 0.1	s	9H	-Si(CH ₃) ₃	Protons of the three equivalent methyl groups on the silicon atom, highly shielded.

Predicted Infrared (IR) Spectrum

IR spectroscopy is used to identify the key functional groups present in the molecule.

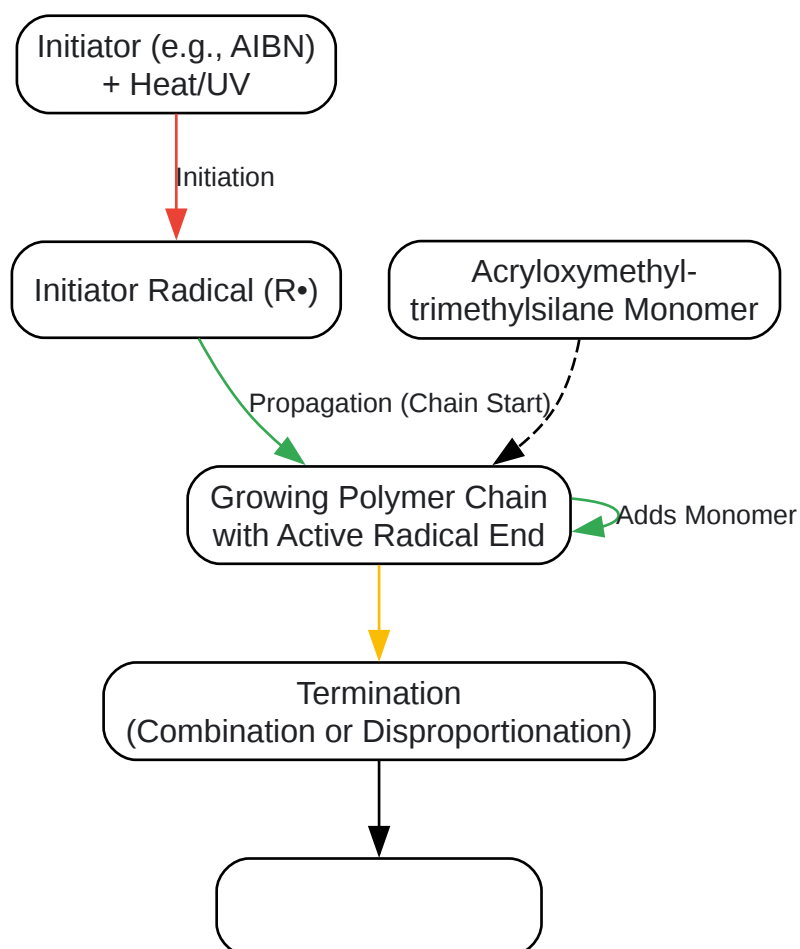
Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale
~ 3080-3010	Medium	=C-H stretch	Stretching of sp ² C-H bonds in the vinyl group.
~ 2960-2850	Medium	C-H stretch	Stretching of sp ³ C-H bonds in the methyl groups.
~ 1725	Strong	C=O stretch	Characteristic strong absorption for an α,β -unsaturated ester carbonyl group.[7]
~ 1635	Medium	C=C stretch	Stretching of the vinyl carbon-carbon double bond.
~ 1410	Medium	=C-H in-plane bend	Bending vibration of the vinyl C-H bonds.
~ 1250, 840	Strong	Si-CH ₃ deformation	Characteristic symmetric deformation and rocking vibrations for a trimethylsilyl group.
~ 1180	Strong	C-O stretch	Stretching of the ester C-O bond.[7]

Section 4: Reactivity and Polymerization

The dual functionality of **Acryloxymethyltrimethylsilane** dictates its reactivity, primarily through its acrylate and silyl groups.

Free-Radical Polymerization

The acrylate group is highly susceptible to free-radical polymerization, a chain-growth process involving initiation, propagation, and termination steps.[8] This allows it to act as a monomer or comonomer to form silyl-functionalized polyacrylates.



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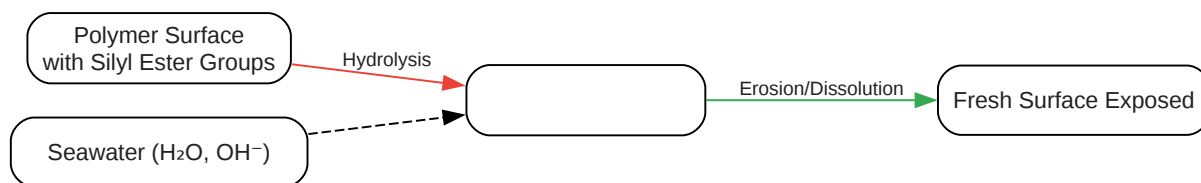
Caption: Free-radical polymerization of **Acryloxymethyltrimethylsilane**.

This polymerization is fundamental to its use in coatings and adhesives, where the resulting polymer forms the binding matrix. The inclusion of the trimethylsilyl groups enhances thermal stability and adhesion to inorganic substrates like glass and metal.[9][10]

Hydrolysis and Self-Polishing Mechanism

In applications such as marine antifouling coatings, the silyl ester linkage is designed to be hydrolyzable. In the slightly alkaline conditions of seawater, the ester bond slowly cleaves. This

process, known as self-polishing, gradually removes the outer layer of the coating, exposing a fresh, active surface that prevents the settlement of marine organisms.



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Caption: Self-polishing mechanism via hydrolysis of silyl ester groups.

Section 5: Key Applications

The unique molecular structure of **Acryloxymethyltrimethylsilane** enables its use in several high-performance applications.

- **Adhesion Promoters and Coupling Agents:** The silane moiety can form durable covalent bonds (Si-O-Substrate) with inorganic surfaces like glass, silica, and metal oxides, while the acrylate portion can copolymerize into an organic resin matrix. This dual reactivity makes it an excellent coupling agent, dramatically improving the adhesion and durability of coatings, sealants, and composites at the organic-inorganic interface.
- **Weather-Resistant and Protective Coatings:** When copolymerized into acrylic resins, **Acryloxymethyltrimethylsilane** imparts enhanced hydrophobicity and UV stability.^[9] The silyl groups help to form a cross-linked network that is resistant to degradation from moisture and sunlight, making it ideal for durable outdoor paints and coatings.
- **Self-Polishing Antifouling Paints:** It is a key monomer in the formulation of modern, environmentally compliant antifouling coatings for marine vessels. The controlled hydrolysis mechanism ensures long-term effectiveness, reduces fuel consumption by maintaining a smooth hull, and avoids the use of toxic organotin compounds.
- **Surface Modification:** It can be used to modify the surface properties of materials. For example, it has been investigated for creating hydrophobic coatings on carbon-based

diffusion media in polymer electrolyte fuel cells, which is critical for managing water and improving performance.

Section 6: Safety and Handling

As a reactive chemical intermediate, proper handling of **Acryloxymethyltrimethylsilane** is essential.

- Hazards: The compound is a combustible liquid and can cause skin irritation, serious eye damage, and may lead to an allergic skin reaction.[3]
- Handling: Always handle in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[3][4] Avoid breathing vapors.[3]
- Storage: Store in a cool, dry, well-ventilated area away from sources of ignition, heat, and sparks.[4] The container should be tightly closed and stored under an inert atmosphere (e.g., nitrogen) to protect it from moisture, which can cause hydrolysis.[4]
- First Aid: In case of skin contact, wash immediately with plenty of water.[3] For eye contact, rinse cautiously with water for several minutes, remove contact lenses if present and easy to do, and seek immediate medical attention.[3]

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